

# Nopco NXZ vs mineral oil defoamers in latex

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## Compound Focus: Nopco NXZ

CAS No.: 12794-56-8

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## Product Comparison at a Glance

The table below summarizes the core characteristics of **Nopco NXZ** and general mineral oil defoamers based on the information available.

Feature	Nopco NXZ	General Mineral Oil Defoamers
<b>Chemical Type</b>	Metallic soap type (mixture of mineral oil, metallic soap, nonionic surfactant) [1] [2]	Mineral oil-based, often with hydrophobic particles [3] [4]
<b>Primary Action</b>	Anti-foaming agent for emulsion and latex [1] [2]	Foam suppression and foam-breaking [3] [4]
<b>Ionic Character</b>	Nonionic [1]	Typically nonionic [4]
<b>Key Applications</b>	Acrylic, vinyl acetate, vinyl acetate-acrylic emulsions; water-based paints & adhesives [1]	Synthetic latex (styrene-butadiene, acrylic, PVAc), water-based coatings, adhesives, plasters [5] [4] [6]
<b>Typical Dosage</b>	0.1 - 0.3% on solid weight of emulsions/latexes [1]	0.2 - 0.5% on total paint formulation; 1 - 2% on solids in adhesives [5]

Feature	Nopco NXZ	General Mineral Oil Defoamers
Compatibility	Specifically noted for excellent performance in certain emulsions [2]	Generally good, but formulations are available for high compatibility in specific systems (e.g., hydrocarbon-based acrylics) [5] [4]
Key Benefit	Remarkable anti-foaming ability, highly acclaimed in industry [2]	Cost-effective, good affinity with organic materials, suitable for high-viscosity systems [3] [4]

## Performance Data and Experimental Insights

While direct comparisons are unavailable, the search results provide performance data from separate evaluations.

### Nopco NXZ Evaluation Protocol

One search result describes a "Diffuser stone test" used to evaluate **Nopco NXZ**, which can serve as a reference experimental method [1]:

- **Objective:** To evaluate the defoaming efficiency in a latex system under controlled conditions.
- **Methodology:**
  - **Sample Preparation:** 100g of NBR latex is measured into a 500mL graduated cylinder. The temperature is controlled (e.g., 25°C or 40°C) [1].
  - **Foam Generation:** Nitrogen gas is blown through a G4 glass filter (pore size not specified) into the latex at a fixed flow rate of 0.5 L/min to generate foam [1].
  - **Defoamer Addition:** When the foam reaches a predetermined height, 0.5 mL of a 5% dilution of the defoamer is added [1].
  - **Data Collection:** The foam height is recorded over time. The less the foam volume after addition, the better the defoaming properties [1].
- **Supporting Data:** The manufacturer provides charts showing a rapid and significant reduction in foam volume immediately after the addition of **NOPCO NXZ** at both 25°C and 40°C [1].

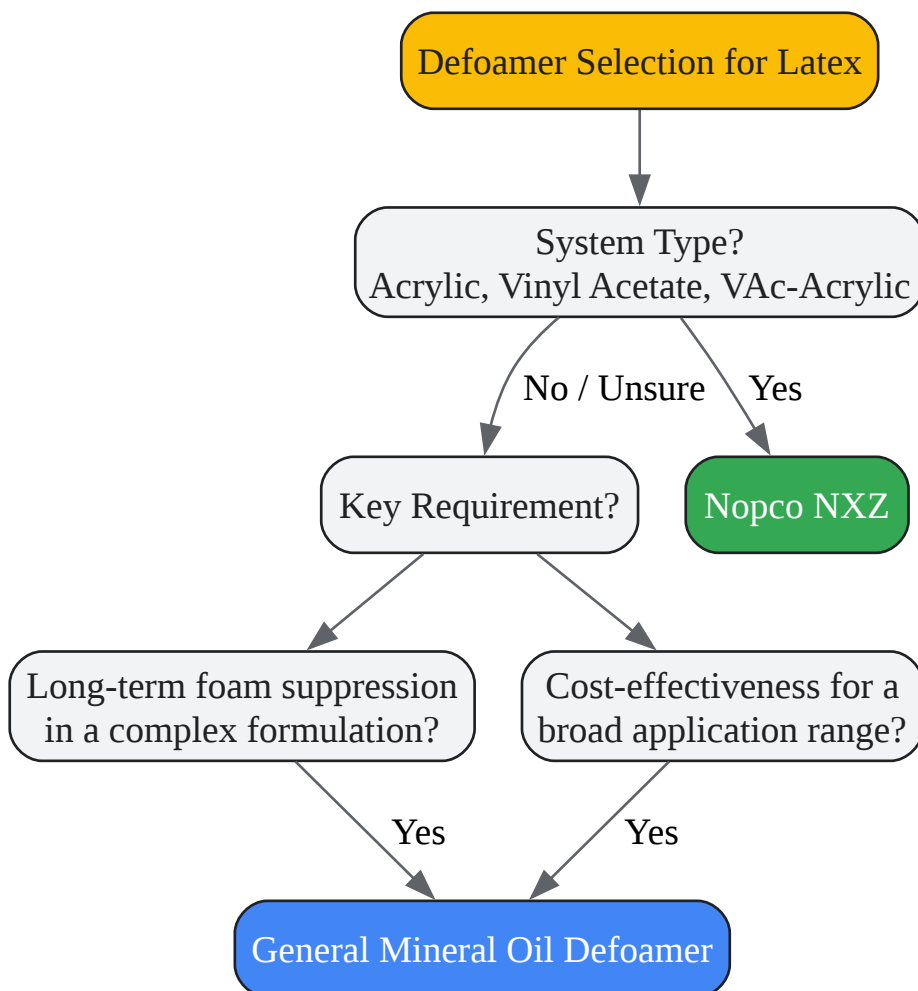
### Mineral Oil Defoamer (FOAMASTER MO NDW EK) Properties

Data for a specific mineral oil defoamer reveals the following performance characteristics [5]:

- **Long-Term Efficiency:** It continues to defoam effectively even after months of storage [5].
- **Compatibility:** It provides good compatibility in flat aqueous coatings and does not cause surface defects like fisheyes [5].
- **Film Quality:** It has no negative effect on the final paint film and contributes to excellent brushability [5].

## How to Choose for Your Application

The following diagram summarizes the decision-making logic for selecting between these defoamer types.



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- **Consider Nopco NXZ if:** Your work specifically involves **acrylic, vinyl acetate, or vinyl acetate-acrylic emulsions**. The product has a long-standing reputation and is specifically engineered for

these systems, which may offer performance reliability [1] [2].

- **Consider a General Mineral Oil Defoamer if:** You are working with a **broader range of synthetic latexes** like styrene-butadiene or water-soluble alkyds, or if you need a **cost-effective** solution for high-viscosity systems or general-purpose applications [5] [4] [6].

## Recommendations for Further Research

To make a fully informed decision, I suggest you:

- **Request Technical Samples:** The most reliable way to compare is through testing in your specific formulations. Many manufacturers offer samples for this purpose [3] [6] [7].
- **Conduct Your Own Experiments:** Use the experimental protocol similar to the one described for **Nopco NXZ** (e.g., diffuser stone test) to objectively compare the defoaming efficiency, compatibility, and long-term stability of different products in your lab [1].

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## References

1. Series | NOPCO | SAN NXZ Defoamers NOPCO [[sannopco.co.jp](http://sannopco.co.jp)]
2. | PRODUCTS BY FUNCTION | SAN Defoamers NOPCO [[sannopco.co.jp](http://sannopco.co.jp)]
3. for Mineral paint Manufacturer, oil ... defoamer latex Mineral oil [[rickmanchemical.com](http://rickmanchemical.com)]
4. Köpük Kesiciler - Reaksiyon Kimya [[reaksiyon.com.tr](http://reaksiyon.com.tr)]
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To cite this document: Smolecule. [Nopco NXZ vs mineral oil defoamers in latex]. Smolecule, [2026].

[Online PDF]. Available at: [<https://www.smolecule.com/products/b1824518#nopco-nxz-vs-mineral-oil->

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